

Tebuconazole-d9: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Tebuconazole-d9

Cat. No.: B565720

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An in-depth guide to the properties, analytical applications, and experimental protocols for **Tebuconazole-d9**, a crucial internal standard in residue analysis.

This technical guide provides comprehensive information on **Tebuconazole-d9** for researchers, scientists, and professionals in drug development and analytical chemistry. **Tebuconazole-d9** is the deuterated analogue of Tebuconazole, a broad-spectrum triazole fungicide. Its primary application is as an internal standard in isotope dilution mass spectrometry for the accurate quantification of Tebuconazole residues in various matrices.

Core Compound Information

Parameter	Value	Reference(s)
CAS Number	1246818-83-6	[1][2]
Molecular Formula	C ₁₆ H ₁₃ D ₉ ClN ₃ O	[1][2]

Quantification of Tebuconazole in Environmental Matrices

Tebuconazole-d9 is instrumental in the precise analysis of Tebuconazole in environmental samples such as soil and water. The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry, as it effectively compensates for matrix effects and variations in sample preparation and instrument response.

Experimental Protocol: Analysis in Soil

This protocol is based on the validated method for determining Tebuconazole residues in soil using LC-MS/MS.

1. Sample Preparation and Extraction

- Weigh 20 g of the soil sample into a suitable container.
- Extract the sample using a microwave extractor with a 7:3 (v/v) mixture of methanol and water.
- After extraction, allow the solution to cool.
- Fortify the extract with an internal standard solution of **Tebuconazole-d9**.
- Transfer approximately 1.5 ml of the extract into a 2 ml HPLC vial.
- Centrifuge the vial for 10 minutes at 3500 rpm to pellet fine soil particulates.
- Take a 1 ml aliquot of the supernatant and dilute it with 1 ml of a 7:3 (v/v) methanol/water mixture.
- The sample is now ready for LC-MS/MS analysis.

2. LC-MS/MS Instrumentation and Conditions

- HPLC System: Shimadzu HPLC system or equivalent.
- Mass Spectrometer: Applied Biosystems API 5500 mass spectrometer or equivalent.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Monitoring Mode: Multiple Reaction Monitoring (MRM).

Quantitative Data Summary: Method Validation in Soil

Parameter	Value
Limit of Quantitation (LOQ)	10.0 ng/g (ppb)
Calibration Range	0.00 to 200 ppb
Correlation Coefficient (r ²)	>0.99

Experimental Protocol: Analysis in Water

This protocol details the analysis of Tebuconazole in drinking and surface water.

1. Sample Preparation

- Take an aliquot of the water sample.
- Amend the sample with formic acid.
- Add the **Tebuconazole-d9** internal standard.
- Inject the sample directly into the LC-MS/MS system.

2. LC-MS/MS Instrumentation and Conditions

- HPLC System: Agilent 1200 HPLC with a Sciex® Triple Quad™ 4000 mass spectrometer or equivalent.
- Column: Phenomenex® Luna® C18(2)-HST (50 x 2 mm, 2.5 µm particle size).
- Column Temperature: 40°C.
- Injection Volume: 50.0 µL.
- MS System Temperature: 450°C.
- MRM Transitions:
 - Tebuconazole: m/z 308.2 → 70.0 (quantifier), m/z 308.2 → 125.0 (qualifier)

- **Tebuconazole-d9** (as Tebuconazole-¹⁵N₃): m/z 313.1 → 75.0

Quantitative Data Summary: Method Validation in Water

Parameter	Value
Limit of Quantitation (LOQ)	0.05 ng/mL
Limit of Detection (LOD)	0.025 ng/mL
Recovery at LOQ	84.4 - 110%
Recovery at 10x LOQ	96.0 - 103%

Quantification of Tebuconazole in Biological Matrices

The accurate determination of Tebuconazole residues in biological tissues is critical for toxicology studies and food safety assessments. **Tebuconazole-d9** serves as a reliable internal standard in these applications.

Experimental Protocol: Analysis in Animal Tissue (Pigs)

1. Sample Preparation and Extraction

- Homogenize 2 g of tissue or 2 mL of blood with 10 mL of distilled water for 10 minutes.
- Add 20 mL of acetonitrile and 5 g of sodium chloride.
- Stir the mixture for 10 seconds and then shake for 60 minutes.
- Centrifuge the extract at 2,200 x g for 5 minutes.
- Inject a 5 µL aliquot of the supernatant into the LC-MS/MS system.

2. LC-MS/MS Instrumentation

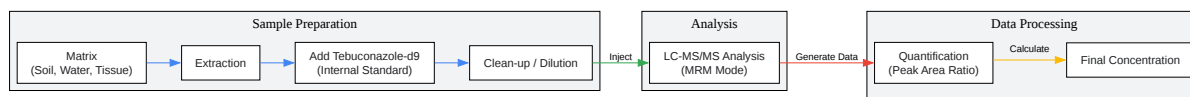
- System: QTRAP 4500 LC-MS/MS system (SCIEX) or equivalent.

Quantitative Data Summary: Method Validation in Porcine Tissue

Parameter	Value
Limit of Quantitation (LOQ)	< 0.02 mg/kg

Analytical Workflow Diagram

The following diagram illustrates the general workflow for the quantification of Tebuconazole using **Tebuconazole-d9** as an internal standard.



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General analytical workflow for Tebuconazole quantification.

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References

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